

An In-depth Technical Guide to the Chemical Properties of DL-Methylephedrine Saccharinate

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Compound of Interest

Compound Name: DL-Methylephedrine saccharinate

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Disclaimer: Publicly available experimental data specifically for **DL-Methylephedrine Saccharinate** is limited. This guide provides a comprehensive overview based on the well-documented properties of its constituent components, DL-Methylephedrine and Saccharin, along with established principles of salt formation and analysis. Properties for the saccharinate salt are primarily calculated or inferred.

Introduction

DL-Methylephedrine is a sympathomimetic amine belonging to the ephedrine alkaloid class of drugs.[1][2] It functions as an antitussive, bronchodilator, and adrenergic receptor agonist by stimulating both alpha and beta adrenergic receptors.[1][3] Saccharin (o-sulfobenzimide) is a well-known artificial sweetener and its anionic form, the saccharinate anion, is formed by the deprotonation of its N-H group.[1][3]

DL-Methylephedrine Saccharinate is an organic salt formed through an acid-base reaction between the basic DL-Methylephedrine molecule and the acidic saccharin. The formation of such salts is a common strategy in pharmaceutical development to modify properties like solubility, stability, and taste.[4] This guide details the known chemical properties of the parent compounds and the inferred characteristics of the resulting saccharinate salt, alongside relevant experimental protocols and mechanistic diagrams.



Chemical and Physical Properties

The properties of **DL-Methylephedrine Saccharinate** are determined by its constituent ions. The following tables summarize the known quantitative data for the free base, the common hydrochloride salt, and saccharin to provide a comparative baseline.

Properties of Constituent Molecules and Reference Salt

Property	DL- Methylephedrine (Free Base)	DL- Methylephedrine Hydrochloride	Saccharin (Acid Form)
CAS Number	552-79-4[5]	18760-80-0[6][7]	81-07-2
Molecular Formula	C11H17NO[5]	C11H18CINO[7][8]	C7H5NO3S
Molecular Weight	179.26 g/mol [5]	215.72 g/mol [7][8]	183.18 g/mol
Appearance	-	Colorless crystals or white, crystalline powder.[6][9]	White crystalline solid
Taste	-	Bitter[9]	Sweet
Melting Point	-	209-210 °C[10]	228.8-229.7 °C
Solubility	-	Soluble in water and alcohol.[6]	Slightly soluble in water
Optical Rotation	A solution of the dl- form shows no optical rotation.[9]	A solution of the dl- form shows no optical rotation.[9]	Not applicable

Inferred Properties of DL-Methylephedrine Saccharinate

The following properties are calculated based on the combination of one mole of DL-Methylephedrine and one mole of saccharin.



Property	DL-Methylephedrine Saccharinate (Calculated)	
Molecular Formula	C18H22N2O4S	
Molecular Weight	362.44 g/mol	
Physical Form	Expected to be a crystalline solid.	
Solubility	The saccharinate anion is generally associated with high water solubility.[4]	
Ionic Nature	Formed by proton transfer from the saccharin N-H to the amine of methylephedrine.	

Experimental Protocols

Detailed experimental methodologies are crucial for the synthesis, identification, and quantification of chemical compounds. The following sections provide plausible and referenced protocols applicable to **DL-Methylephedrine Saccharinate**.

Synthesis of DL-Methylephedrine Saccharinate

This protocol is adapted from a general method for producing organic amine salts of saccharin. [11]

Objective: To synthesize **DL-Methylephedrine Saccharinate** via an acid-base reaction in an aqueous medium.

Materials:

- DL-Methylephedrine (free base)
- Saccharin (acid form)
- Deionized water
- Stir plate and magnetic stir bar
- 250 mL beaker



Vacuum filtration apparatus

Procedure:

- Calculate equimolar amounts of DL-Methylephedrine and Saccharin. For example, weigh
 1.79 g of DL-Methylephedrine (0.01 mol) and 1.83 g of Saccharin (0.01 mol).
- In a 250 mL beaker, prepare a slurry of the 1.83 g of saccharin in approximately 50 mL of deionized water.
- Separately, dissolve the 1.79 g of DL-Methylephedrine in approximately 50 mL of deionized water.
- While stirring the saccharin slurry, slowly add the DL-Methylephedrine solution.
- Continue stirring the mixture at room temperature. The reaction is an ionic interaction and should proceed readily as the solids dissolve to form the aqueous salt solution.[11]
- The resulting salt can be recovered by the evaporation of the water, preferably under a vacuum to prevent potential hydrolysis.[11]
- The solid product should be collected and dried in a desiccator.

Qualitative Identification of the Methylephedrine Moiety

This colorimetric test is adapted from the identification protocol for DL-Methylephedrine Hydrochloride and can be used to confirm the presence of the methylephedrine cation.[9]

Procedure:

- Prepare a dilute solution of the synthesized **DL-Methylephedrine Saccharinate** (approx. 1 in 100) in water.
- To 2 mL of this solution, add 1 drop of copper (II) sulfate test solution (TS).
- Add 2 mL of sodium hydroxide TS. A blue-purple color should be produced.
- To this mixture, add 1 mL of diethyl ether and shake vigorously.



Allow the layers to separate. A red-purple color develops in the upper diethyl ether layer,
 while the lower aqueous layer remains blue-purple.[9]

Quantitative Analysis via Non-Aqueous Titration

This protocol, adapted from the assay for DL-Methylephedrine Hydrochloride, can be used to determine the purity of the synthesized salt with respect to the methylephedrine content.[9]

Objective: To quantify the amount of DL-Methylephedrine in the saccharinate salt using potentiometric titration.

Materials:

- **DL-Methylephedrine Saccharinate**, accurately weighed (approx. 0.4 g)
- A mixture of acetic anhydride and glacial acetic acid (7:3 ratio)
- 0.1 mol/L Perchloric acid VS (Volumetric Standard)
- Potentiometric titrator

Procedure:

- Accurately weigh about 0.4 g of the dried DL-Methylephedrine Saccharinate.
- Dissolve the sample in 80 mL of a freshly prepared mixture of acetic anhydride and glacial acetic acid (7:3).
- Titrate the solution with 0.1 mol/L perchloric acid VS using a potentiometric titrator to determine the endpoint.[9]
- Perform a blank determination with the solvent mixture and make any necessary corrections.
- The percentage purity can be calculated based on the volume of titrant consumed and the molecular weight of DL-Methylephedrine.

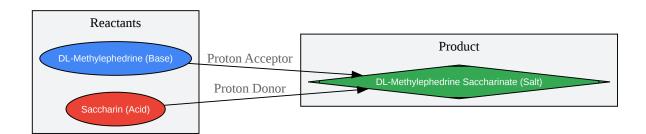


Note on Modern Techniques: For determination in complex matrices such as biological fluids, Liquid Chromatography coupled with Tandem Mass Spectrometry (LC-MS/MS) is a highly sensitive and reliable method.[12]

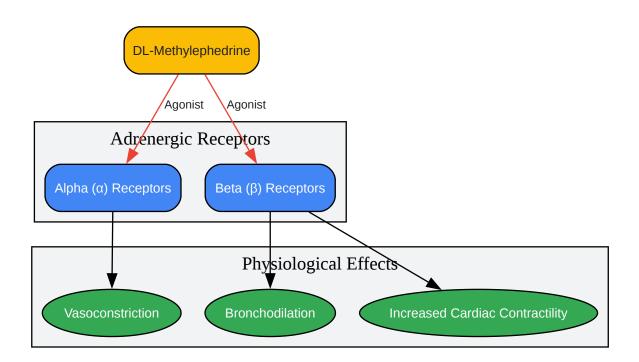
Visualizations: Pathways and Workflows Logical Relationship: Salt Formation

The formation of **DL-Methylephedrine Saccharinate** is a straightforward acid-base reaction resulting in an ionic bond between the protonated amine and the deprotonated saccharin.

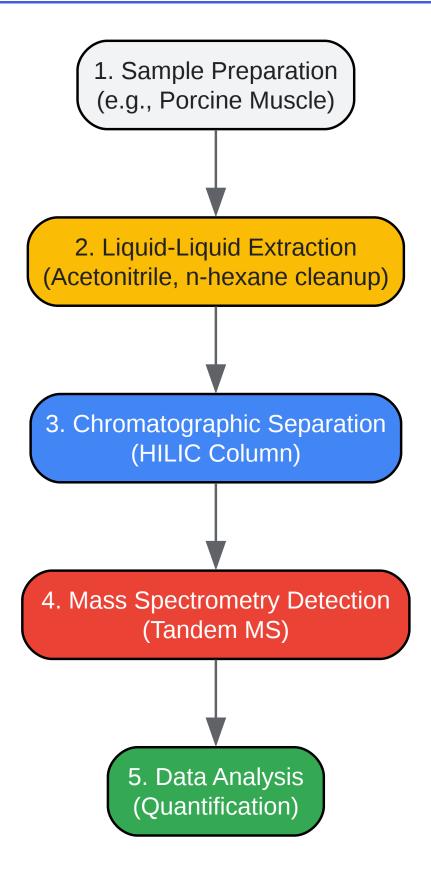












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